

An In-depth Technical Guide to Benzododecinium Chloride (CAS 8001-54-5)

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Compound of Interest

Compound Name: Benzododecinium Chloride

Cat. No.: B021494

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, mechanism of action, and experimental considerations for **Benzododecinium chloride** (CAS 8001-54-5), a widely utilized quaternary ammonium compound.

Chemical and Physical Properties

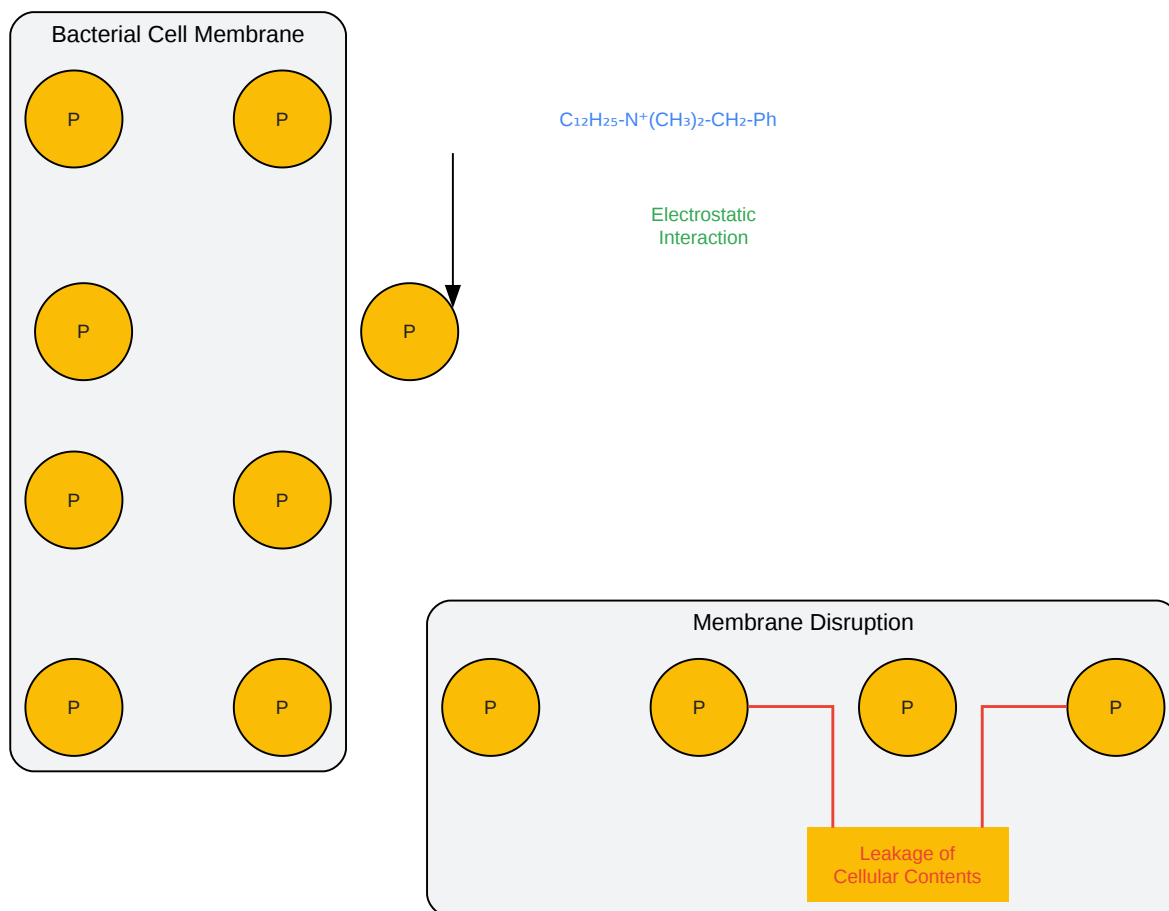
Benzododecinium chloride, also commonly known as Benzalkonium chloride (BAC), is a cationic surfactant with broad-spectrum antimicrobial properties.^{[1][2]} It is not a single chemical entity but rather a mixture of alkylbenzyltrimethylammonium chlorides where the alkyl group has various even-numbered chain lengths.^[1] The dodecyl (C12) derivative is a major component, and its properties are often cited as representative of the mixture.

Table 1: Physical and Chemical Properties of **Benzododecinium Chloride**

Property	Value	Reference
CAS Number	8001-54-5	[1][3]
Alternate CAS Numbers	139-07-1 (for C12)	[4]
Molecular Formula	Variable (mixture); C ₂₁ H ₃₈ ClN (for C12)	[1][5]
Molecular Weight	Variable (mixture); 340.0 g/mol (for C12)	[5]
Appearance	White or yellow powder; gelatinous lumps; colorless to pale yellow solutions	[1]
Solubility	Very soluble in water, ethanol, and acetone	[1]
Density	Approximately 0.98 g/cm ³	[1][3]
Boiling Point	>100°C / 760 mmHg	[3]
Melting Point	40 °C	[6]
Flash Point	250 °C (482 °F; 523 K) (if solvent based)	[1]
UV Absorption Maximum (λ _{max})	262 nm (no measurable absorption above 310 nm)	[7]

Mechanism of Action

The primary mechanism of action for **Benzododecinium chloride**'s antimicrobial activity is the disruption of microbial cell membranes.[1][2] As a cationic surfactant, the positively charged quaternary ammonium headgroup interacts with the negatively charged components of the microbial cell membrane, such as phospholipids and proteins. This is followed by the insertion of the long hydrophobic alkyl chain into the lipid bilayer. This process disrupts the membrane's structural integrity and fluidity, leading to increased permeability, leakage of essential intracellular components (e.g., ions, metabolites, and nucleic acids), and ultimately, cell death. [1]



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Caption: Mechanism of **Benzododecinium Chloride** Action on Bacterial Cell Membranes.

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

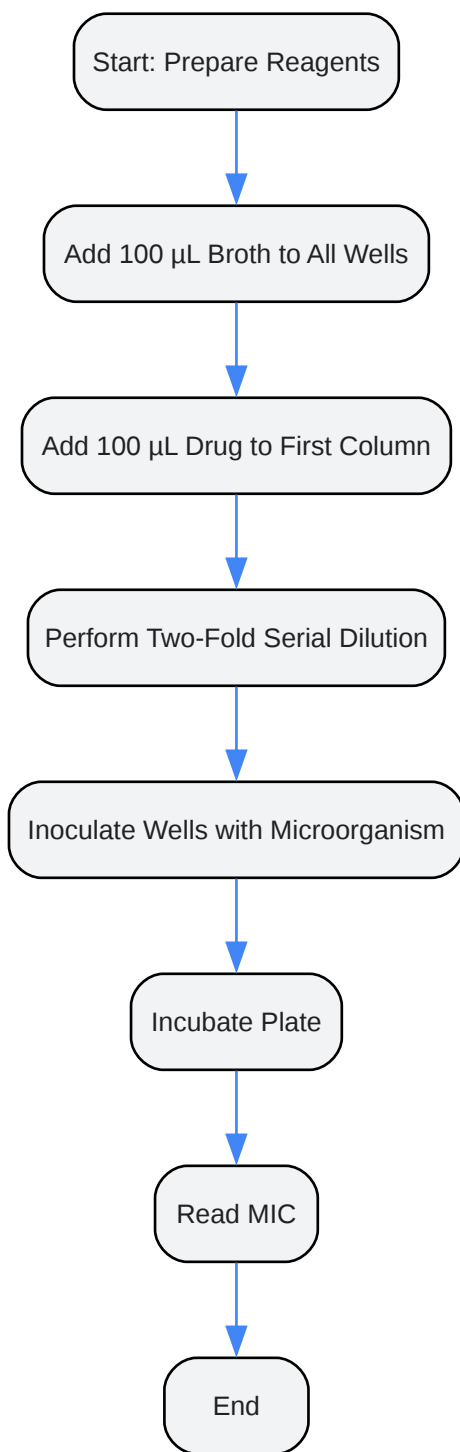
This protocol outlines the broth microdilution method for determining the MIC of **Benzododecinium chloride** against a target microorganism.

Materials:

- **Benzododecinium chloride** stock solution (e.g., 1% w/v in sterile deionized water)
- Sterile 96-well microtiter plates
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- Microorganism suspension standardized to a specific turbidity (e.g., 0.5 McFarland standard)
- Sterile multichannel pipettes and tips
- Incubator

Procedure:

- Add 100 μ L of sterile broth to all wells of a 96-well plate.
- Add 100 μ L of the **Benzododecinium chloride** stock solution to the first column of wells.
- Perform a two-fold serial dilution by transferring 100 μ L from the first column to the second, mixing, and repeating across the plate to the tenth column. Discard 100 μ L from the tenth column. The eleventh column will serve as a growth control (no drug), and the twelfth as a sterility control (no inoculum).
- Inoculate all wells except the sterility control with 5 μ L of the standardized microorganism suspension.
- Seal the plate and incubate under appropriate conditions (e.g., 37°C for 24-48 hours for bacteria).
- The MIC is determined as the lowest concentration of **Benzododecinium chloride** that completely inhibits visible growth of the microorganism.



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Caption: Workflow for MIC Determination by Broth Microdilution.

Applications in Research and Development

Benzododecinium chloride is a versatile compound with numerous applications in scientific research and pharmaceutical development.

- **Disinfectant and Antiseptic:** It is widely used as a disinfectant for surfaces and medical instruments, and as an antiseptic in skin cleansers and wound care products.[\[8\]](#)[\[9\]](#)
- **Preservative:** Its antimicrobial properties make it an effective preservative in a variety of pharmaceutical formulations, including eye drops, nasal sprays, and cosmetics, preventing microbial contamination and extending shelf life.[\[8\]](#)[\[10\]](#)
- **Cationic Surfactant:** In drug delivery research, its surfactant properties can be explored to enhance the solubility and permeability of poorly soluble drugs.[\[1\]](#)
- **Phase Transfer Agent:** It can be used in organic synthesis as a phase transfer catalyst.[\[1\]](#)

Safety and Toxicity

While effective as an antimicrobial agent, **Benzododecinium chloride** is not without safety concerns that must be considered in its handling and application.

Table 2: GHS Hazard and Precautionary Statements

Hazard Statements	Precautionary Statements
H302: Harmful if swallowed	P260: Do not breathe dust/fume/gas/mist/vapors/spray
H312: Harmful in contact with skin	P264: Wash skin thoroughly after handling
H314: Causes severe skin burns and eye damage	P270: Do not eat, drink or smoke when using this product
H410: Very toxic to aquatic life with long lasting effects	P273: Avoid release to the environment
P280: Wear protective gloves/protective clothing/eye protection/face protection	
P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	
P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P310: Immediately call a POISON CENTER or doctor/physician.	

Data compiled from multiple sources.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[11\]](#)[\[12\]](#)

Prolonged or high-concentration exposure can cause skin and eye irritation. In pharmaceutical formulations, particularly ophthalmic solutions, the concentration of **Benzododecinium chloride** must be carefully controlled, as higher concentrations can be caustic to the corneal endothelium.[\[1\]](#)

Conclusion

Benzododecinium chloride (CAS 8001-54-5) is a powerful and widely used cationic surfactant and antimicrobial agent. Its efficacy stems from its ability to disrupt microbial cell membranes. A thorough understanding of its chemical and physical properties, mechanism of action, and safety profile is essential for its effective and safe use in research, drug development, and various industrial applications. The experimental protocols provided herein offer a starting point for researchers working with this compound.

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References

- 1. Benzalkonium chloride - Wikipedia [en.wikipedia.org]
- 2. Benzalkonium Chlorides: Uses, Regulatory Status, and Microbial Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 3. guidechem.com [guidechem.com]
- 4. cleartech.ca [cleartech.ca]
- 5. Benzododecinium Chloride | C₂₁H₃₈N.Cl | CID 8753 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. merckmillipore.com [merckmillipore.com]
- 7. cir-safety.org [cir-safety.org]
- 8. shop.hdchemicals.co.uk [shop.hdchemicals.co.uk]
- 9. Page loading... [guidechem.com]
- 10. nbino.com [nbino.com]
- 11. materie-prime.farmalabor.it [materie-prime.farmalabor.it]
- 12. ammol.org [ammol.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Benzododecinium Chloride (CAS 8001-54-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021494#benzododecinium-chloride-cas-8001-54-5-properties]

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